

An In-depth Technical Guide to Methyridine (Metyridine)

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Compound of Interest

Compound Name: *Meturin*

Cat. No.: *B1199309*

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Disclaimer: Initial searches for the compound "Meturin" with CAS number 6263-38-3 yielded limited information beyond basic chemical identifiers. However, a closely related and well-documented compound, Methyridine (also known as Metyridine), with CAS number 114-91-0, is likely the intended subject of this technical guide. This document will focus on Methyridine, providing a comprehensive overview for researchers, scientists, and drug development professionals.

Core Compound Identification

Methyridine is an organic compound belonging to the pyridine family. It has been primarily recognized for its use as an anthelmintic agent in veterinary medicine.

Identifier	Value
Common Name	Methyridine, Metyridine
IUPAC Name	2-(2-methoxyethyl)pyridine
CAS Number	114-91-0
Molecular Formula	C ₈ H ₁₁ NO
Molecular Weight	137.18 g/mol
SMILES	COCCC1=CC=CC=N1
InChI Key	QRBVCAWHUSTDOT-UHFFFAOYSA-N

Physicochemical Properties

A summary of the key physicochemical properties of Methyridine is presented below. These properties are crucial for its formulation and understanding its behavior in biological systems.

Property	Value	Source
Physical State	Colorless to pale yellow liquid	[1]
Density	0.998 - 1.01 g/cm ³ @ 20 °C	[2][3]
Boiling Point	203 °C	[3]
Flash Point	63.8 °C	[3]
Refractive Index	1.4960-1.5000	[3]
Solubility	Soluble in organic solvents, moderate solubility in water	[1]

Mechanism of Action

The primary mechanism of action of Methyridine is as a neuromuscular blocking agent in nematodes. It acts as a ganglion-depolarizing agent, causing spastic paralysis in the parasitic worms, which are then expelled from the host's gastrointestinal tract.

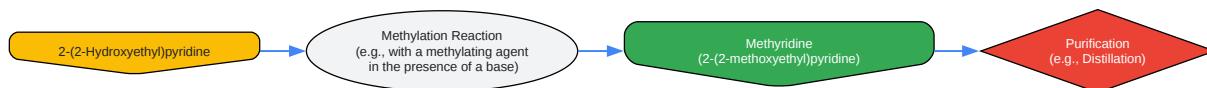


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Caption: Proposed mechanism of action of Methyridine on nematodes.

Synthesis

Methyridine can be synthesized from 2-(2-hydroxyethyl)pyridine. The synthesis involves the methylation of the hydroxyl group. A general workflow for this synthesis is outlined below.



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Caption: A generalized synthetic workflow for Methyridine.

Materials:

- 2-(2-Hydroxyethyl)pyridine
- A suitable methylating agent (e.g., dimethyl sulfate, methyl iodide)
- A strong base (e.g., sodium hydride)
- Anhydrous aprotic solvent (e.g., tetrahydrofuran, diethyl ether)
- Quenching agent (e.g., water, ammonium chloride solution)
- Organic solvent for extraction (e.g., ethyl acetate)
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- Dissolve 2-(2-hydroxyethyl)pyridine in the anhydrous aprotic solvent in a reaction vessel under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution in an ice bath.
- Slowly add the strong base to the solution to deprotonate the hydroxyl group.
- Once the deprotonation is complete, add the methylating agent dropwise to the reaction mixture.

- Allow the reaction to stir at room temperature for a specified time, monitoring the reaction progress by a suitable technique (e.g., thin-layer chromatography).
- Upon completion, carefully quench the reaction by the slow addition of the quenching agent.
- Transfer the mixture to a separatory funnel and extract the product with an organic solvent.
- Wash the combined organic layers with brine, dry over an anhydrous drying agent, and filter.
- Remove the solvent under reduced pressure.
- Purify the crude product by distillation to obtain pure Methyridine.

Note: This is a generalized protocol. Specific reaction conditions, such as temperature, reaction time, and stoichiometry of reagents, would need to be optimized for yield and purity.

Biological Activity and Applications

The primary biological activity of Methyridine is its anthelmintic effect against a range of gastrointestinal nematodes in livestock. It has been used in veterinary medicine for the treatment of parasitic worm infections. While effective, its use has been superseded in many regions by newer, broader-spectrum anthelmintics with wider safety margins.

Quantitative Data

Currently, there is a lack of extensive, publicly available quantitative data such as dose-response curves, IC₅₀ values against specific nematode species, and detailed pharmacokinetic parameters in a structured format. Research in these areas would be beneficial for a more complete understanding of Methyridine's profile.

Conclusion

Methyridine is a pyridine derivative with established anthelmintic properties. Its mechanism of action involves neuromuscular blockade of nematodes. While it has been a useful tool in veterinary medicine, further research into its quantitative pharmacological parameters and potential for new applications would be necessary to expand its utility in the field of drug development. This guide provides a foundational overview for researchers and scientists interested in this compound.

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References

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